

Personal protective equipment for handling USP30 inhibitor 11

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Compound of Interest

Compound Name: USP30 inhibitor 11

Cat. No.: B2526575

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Essential Safety and Handling Guide for USP30 Inhibitor 11

This guide provides crucial safety and logistical information for the handling and disposal of **USP30 inhibitor 11**, a selective and potent ubiquitin-specific peptidase 30 inhibitor.[1][2] Adherence to these procedures is vital to ensure the safety of laboratory personnel and the integrity of research outcomes.

Hazard Identification and Safety Precautions

USP30 inhibitor **11** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[3] Therefore, appropriate personal protective equipment (PPE) and handling procedures are mandatory.

Personal Protective Equipment (PPE):

A comprehensive assessment of the specific laboratory hazards should be conducted to determine the full scope of required PPE.[4] However, the minimum recommended PPE for handling **USP30 inhibitor 11** includes:

• Body Protection: A standard laboratory coat should be worn and kept buttoned to protect clothing and skin from potential spills.[5][6] For tasks with a higher risk of splashing, an apron may be necessary.[6]



- Hand Protection: Disposable nitrile gloves are the minimum requirement for handling this
 compound.[4][6] If direct contact with the chemical occurs, gloves should be removed
 immediately, and hands should be washed thoroughly before putting on a new pair.[4] For
 added protection, consider wearing a second pair of gloves (double-gloving).[4]
- Eye and Face Protection: Safety glasses with side shields are the minimum requirement.[4] When there is a risk of splashing, chemical splash goggles and a face shield should be worn in addition to safety glasses.[4][7][8]
- Footwear: Closed-toe shoes must be worn to protect the feet from spills and falling objects.
 [5][7]

Chemical and Physical Properties

A summary of the key quantitative data for **USP30 inhibitor 11** is provided in the table below.

Property	Value	Source
Molecular Formula	C17H16N6O2S	PubChem[9]
Molecular Weight	368.41 g/mol	DC Chemicals[3]
IC50	0.01 μΜ	TargetMol, MedchemExpress[1][2]
Appearance	Powder	DC Chemicals
Storage (Powder)	-20°C	DC Chemicals[3]
Storage (in Solvent)	-80°C	DC Chemicals[3]

Operational Plan: Handling and Experimental Protocol

Precautions for Safe Handling:

- Avoid inhalation of dust and aerosols by working in a well-ventilated area, preferably within a chemical fume hood.[3]
- Prevent contact with skin and eyes through the consistent use of appropriate PPE.[3]



- Do not eat, drink, or smoke in the laboratory or when handling the product.[3]
- Wash hands thoroughly after handling.[3]

Experimental Protocol: Preparation of Stock and Working Solutions for Cell-Based Assays

This protocol provides a general methodology for preparing and using **USP30** inhibitor **11** in a typical cell culture experiment.

- Preparation of a Concentrated Stock Solution:
 - Inhibitors are typically dissolved in dimethyl sulfoxide (DMSO) to create a concentrated stock solution (e.g., 10 mM).[1]
 - To prepare a 10 mM stock solution, dissolve 3.684 mg of USP30 inhibitor 11 powder in 1 mL of DMSO.
 - Ensure the powder is fully dissolved. Gentle vortexing or sonication may be used if necessary.[1]
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.[1]
- Storage of Stock Solution:
 - Store the DMSO stock solution at -80°C for long-term storage (up to 6 months).[2] For short-term use (up to 1 month), it can be stored at -20°C.[2]
- Preparation of a Working Solution:
 - For cell-based experiments, the final concentration of DMSO should generally not exceed
 0.1%.[1] A negative control with the same final concentration of DMSO should be included in the experiment to assess any solvent effects.[1]
 - \circ To achieve a final concentration of 1 μ M in a cell culture experiment, a serial dilution approach is recommended. For example, dilute the 10 mM DMSO stock solution to 1 mM with DMSO. Then, add 2 μ L of the 1 mM solution to 2 mL of cell culture medium.[1]



 To avoid precipitation, it is recommended to pre-warm both the stock solution and the culture medium to 37°C before dilution.[1] If precipitation occurs, ultrasonic heating may be used to redissolve the compound.[1]

Disposal Plan

- Dispose of the contents and container to an approved waste disposal plant.[3]
- Avoid release to the environment.[3] Collect any spillage.[3]
- Contaminated materials, such as gloves, pipette tips, and empty vials, should be disposed of in a designated biohazard or chemical waste container according to your institution's guidelines.[5]

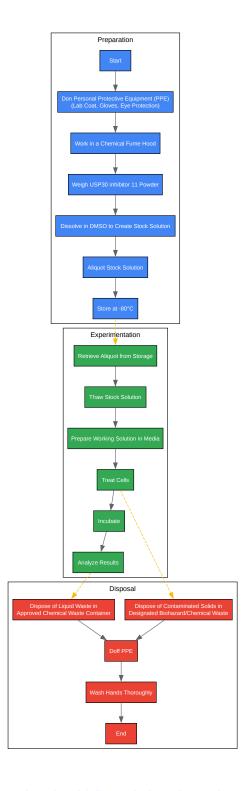
Emergency Procedures

- If Swallowed: Call a poison center or doctor if you feel unwell.[3] Rinse mouth.[3]
- Eye Contact: Immediately flush eyes with large amounts of water, removing any contact lenses.[3] Seek prompt medical attention.[3]
- Skin Contact: Rinse skin thoroughly with large amounts of water and remove contaminated clothing.[3]
- Inhalation: Move to fresh air immediately.[3]

Visual Workflow for Handling USP30 Inhibitor 11

The following diagram illustrates the logical workflow for the safe handling of **USP30 inhibitor 11**, from preparation to disposal.





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Caption: Workflow for the safe handling of **USP30 inhibitor 11**.



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